

Application Notes and Protocols for MJ04, a Selective JAK3 Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MJ04 is a potent and highly selective inhibitor of Janus Kinase 3 (JAK3), a critical enzyme in the JAK-STAT signaling pathway.[1][2][3] This pathway is integral to cytokine signaling, playing a key role in immunity, cell proliferation, differentiation, and apoptosis.[2] Dysregulation of the JAK-STAT pathway is implicated in various diseases, including autoimmune disorders and cancer. **MJ04**'s high selectivity for JAK3 over other JAK isoforms suggests its potential as a therapeutic agent with a favorable safety profile by minimizing off-target effects.[2][4] These application notes provide detailed protocols for the preparation of **MJ04** stock solutions and summarize its key characteristics to facilitate its use in research and drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **MJ04** is provided in the table below. This information is essential for accurate stock solution preparation and experimental design.



Property	Value	Reference
CAS Number	2099014-23-8	[1][3][5]
Molecular Formula	C20H16FN5	
Molecular Weight	345.38 g/mol	_
Appearance	Solid Powder	[3]

Data Presentation: Inhibitory Activity of MJ04

MJ04 demonstrates high potency and selectivity for JAK3. The following table summarizes the half-maximal inhibitory concentration (IC_{50}) values of **MJ04** against various kinases, highlighting its selectivity profile.

Kinase Target	IC50 (nM)	ATP Concentration	Reference
JAK3	2.03	2.5 μM (Km)	[2][3][4]
JAK3	28.48	1 mM	[4]
JAK1	192.64	[5]	
JAK2	255.88	[5]	_
GSK-3β	1843	[5]	_
EGFR	3267	[5]	_
РІЗКу	3667	[5]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM MJ04 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MJ04** in dimethyl sulfoxide (DMSO). It is crucial to use high-purity reagents and sterile techniques to ensure the quality and stability of the stock solution.

Materials:



- MJ04 powder (CAS: 2099014-23-8)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- · Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of MJ04:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of MJ04 is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 345.38 g/mol = 3.4538 mg
- Weighing MJ04:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 3.45 mg of MJ04 powder into the tared tube. Record the exact weight.
- Dissolving MJ04 in DMSO:
 - Based on the actual weight of MJ04, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - Volume (mL) = [Mass (mg) / 345.38 (g/mol)] / 10 (mmol/L)
 - Using a calibrated pipette with a sterile filter tip, add the calculated volume of anhydrous
 DMSO to the microcentrifuge tube containing the MJ04 powder.



- Ensuring Complete Dissolution:
 - Cap the tube securely and vortex the solution at room temperature for 1-2 minutes until
 the MJ04 powder is completely dissolved. Visually inspect the solution to ensure there are
 no visible particles. If necessary, gentle warming in a 37°C water bath for a few minutes
 can aid dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM MJ04 stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C, the solution is stable for up to 6 months. For storage at -20°C, it is recommended to use within 1 month.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the 10 mM **MJ04** DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

- 10 mM MJ04 stock solution in DMSO
- Sterile cell culture medium or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- · Pipettes and sterile filter tips

Procedure:

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM **MJ04** stock solution at room temperature.

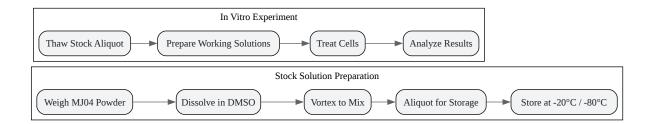


· Serial Dilution:

- Perform serial dilutions of the 10 mM stock solution in sterile cell culture medium or PBS to achieve the desired final concentrations for your experiment.
- Important: To avoid precipitation of the compound, it is recommended to perform dilutions in a stepwise manner.
- Ensure that the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5%, to minimize solvent-induced toxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.

Visualizations

MJ04 Experimental Workflow

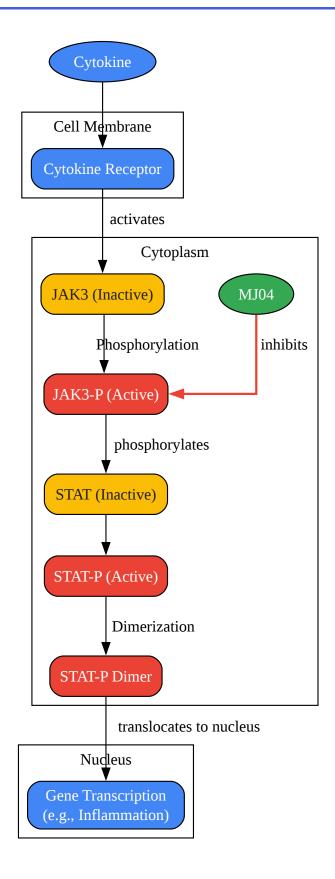


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Caption: Experimental workflow for preparing and using MJ04.

MJ04 Inhibition of the JAK3-STAT Signaling Pathway





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Caption: MJ04 inhibits the JAK3-STAT signaling pathway.



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